

Structural Analysis of Iothalamic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iothalamic Acid I-125

Cat. No.: B15181112

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iothalamic acid is a tri-iodinated benzoic acid derivative that serves as a key radiocontrast agent in medical imaging. Its efficacy in absorbing X-rays is directly related to the high electron density of the iodine atoms incorporated into its structure. A thorough understanding of its molecular architecture is paramount for researchers and professionals involved in the development of new diagnostic agents and for understanding its pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive overview of the structural analysis of the Iothalamic Acid molecule, consolidating available physicochemical data, outlining experimental methodologies for its characterization, and presenting a logical workflow for its structural elucidation.

Physicochemical Properties

The fundamental properties of Iothalamic Acid are summarized in the table below. These values are essential for its identification and characterization in a laboratory setting.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₉ I ₃ N ₂ O ₄	[1][2][3]
Molecular Weight	613.91 g/mol	[1][3][4]
IUPAC Name	3-acetamido-2,4,6-triiodo-5-(methylcarbamoyl)benzoic acid	[1][5]
Melting Point	285 °C (decomposes)	[3]
Density	2.54 g/cm ³	[3]
Appearance	Off-white to white powder	[3]

Structural Elucidation Methodologies

The determination of the intricate three-dimensional structure of lothalamic Acid relies on a combination of spectroscopic and analytical techniques. While a complete, publicly available crystal structure from single-crystal X-ray diffraction is not readily accessible in common databases, a wealth of information can be gleaned from other methods.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR spectroscopy is a powerful tool for probing the carbon framework of lothalamic Acid. The chemical shifts provide insights into the electronic environment of each carbon atom.

Experimental Protocol (¹³C NMR): A sample of lothalamic Acid is dissolved in a suitable deuterated solvent, typically water (H₂O) for compounds with this solubility profile. The ¹³C NMR spectrum is acquired on a high-field NMR spectrometer, for instance, at a frequency of 125 MHz.[6] Chemical shifts are reported in parts per million (ppm) relative to a standard reference compound.

¹³C NMR Chemical Shifts:

Atom Number	Chemical Shift (ppm)
1	171.02
2	170.8
3	149.2
4	142.1
5	103.7
6	93.3
7	91.2
8	29.5
9	25.2

Note: The atom numbering corresponds to the assignments provided in the Human Metabolome Database.[\[6\]](#)

Infrared (IR) Spectroscopy: Fourier-transform infrared (FTIR) spectroscopy provides information about the functional groups present in the molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Experimental Protocol (FTIR): A common method for solid samples is the Potassium Bromide (KBr) wafer technique. A small amount of Iothalamic Acid is finely ground with dry KBr powder and pressed into a thin, transparent pellet. The IR spectrum is then recorded using an FTIR spectrometer.[\[1\]](#)

Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and to gain structural information through fragmentation analysis.

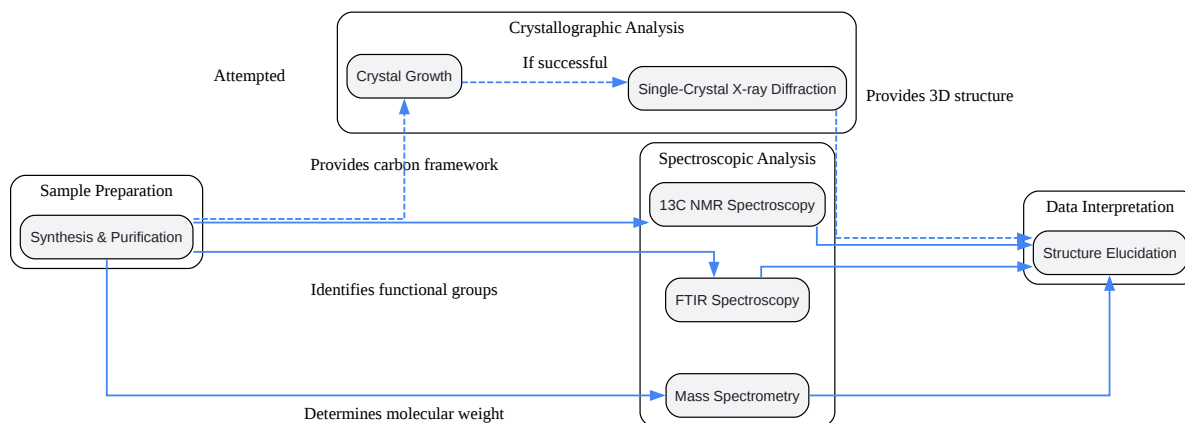
Experimental Protocol (LC-MS): Liquid chromatography-mass spectrometry (LC-MS) is a typical setup for the analysis of Iothalamic Acid. The sample is first separated on a liquid chromatography system and then introduced into the mass spectrometer. Electrospray ionization (ESI) is a common ionization technique for this type of molecule.[\[1\]](#)

X-ray Crystallography

Single-crystal X-ray diffraction is the gold standard for determining the precise three-dimensional arrangement of atoms in a molecule, providing accurate bond lengths and angles. Despite extensive searches of crystallographic databases, a publicly accessible and detailed crystal structure for lothalamic Acid could not be located. The availability of such data would be invaluable for computational modeling and a deeper understanding of its solid-state properties.

Experimental Workflow for Structural Analysis

The logical flow of experiments to characterize the structure of lothalamic Acid is depicted in the following diagram.



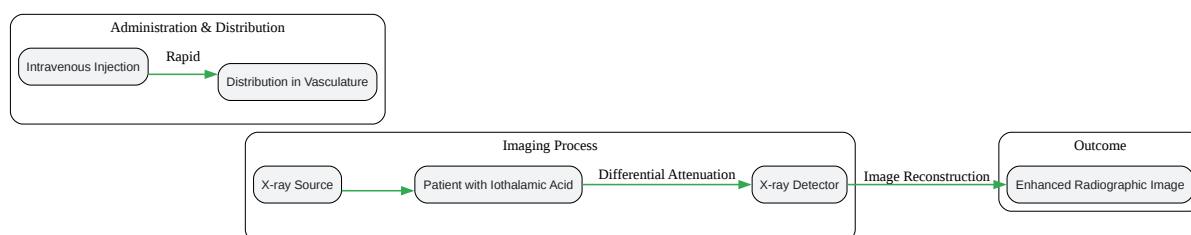
[Click to download full resolution via product page](#)

A logical workflow for the structural analysis of lothalamic Acid.

Biological Interactions and Signaling Pathways

The primary mechanism of action of Iothalamic Acid is as a physical contrast agent. Due to its high iodine content, it opacifies blood vessels and the urinary tract to X-rays, allowing for enhanced visualization of these structures.^[7] It is rapidly distributed throughout the circulatory system and excreted unchanged by the kidneys.^[1]

Current literature does not indicate that Iothalamic Acid directly participates in or modulates specific biological signaling pathways in the manner of a pharmacologically active drug. Its biological effect is predominantly physical. Therefore, a signaling pathway diagram is not applicable to its primary function. The following diagram illustrates its general mechanism as a contrast agent.



[Click to download full resolution via product page](#)

Mechanism of action of Iothalamic Acid as a radiocontrast agent.

Conclusion

Iothalamic Acid's chemical structure is well-characterized by a suite of spectroscopic techniques, providing a solid foundation for its application in medical imaging. The availability of detailed ^{13}C NMR data offers valuable insight into its molecular framework. However, the absence of a publicly available, complete crystal structure represents a knowledge gap that, if

filled, would significantly enhance our understanding of this important diagnostic agent. Future research efforts aimed at obtaining a single-crystal X-ray structure of Iothalamic Acid are highly encouraged to provide a more complete structural picture and to aid in the rational design of next-generation contrast media.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Iothalamic Acid | C₁₁H₉I₃N₂O₄ | CID 3737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Iotalamic acid - Wikipedia [en.wikipedia.org]
- 3. bocsci.com [bocsci.com]
- 4. GSRS [precision.fda.gov]
- 5. Iotalamic Acid | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. Human Metabolome Database: ¹³C NMR Spectrum (1D, 125 MHz, H₂O, experimental) (HMDB0000190) [hmdb.ca]
- 7. iothalamic acid | Dosing & Uses | medtigo [medtigo.com]
- To cite this document: BenchChem. [Structural Analysis of Iothalamic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15181112#structural-analysis-of-the-iothalamic-acid-molecule]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com